

An In-depth Technical Guide to N-Hydroxymethyl Succinimide: Chemical Structure and Reactivity

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Compound of Interest

Compound Name: *N-Hydroxymethyl succinimide*

Cat. No.: *B1213305*

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Introduction

N-Hydroxymethyl succinimide, systematically named 1-(hydroxymethyl)pyrrolidine-2,5-dione, is a chemical compound of interest in organic synthesis and medicinal chemistry. Its structure, which incorporates a reactive hydroxymethyl group attached to a succinimide ring, makes it a valuable intermediate for the introduction of the succinimide moiety and for further chemical modifications. This guide provides a comprehensive overview of its chemical structure, synthesis, and reactivity, supported by available data and experimental insights.

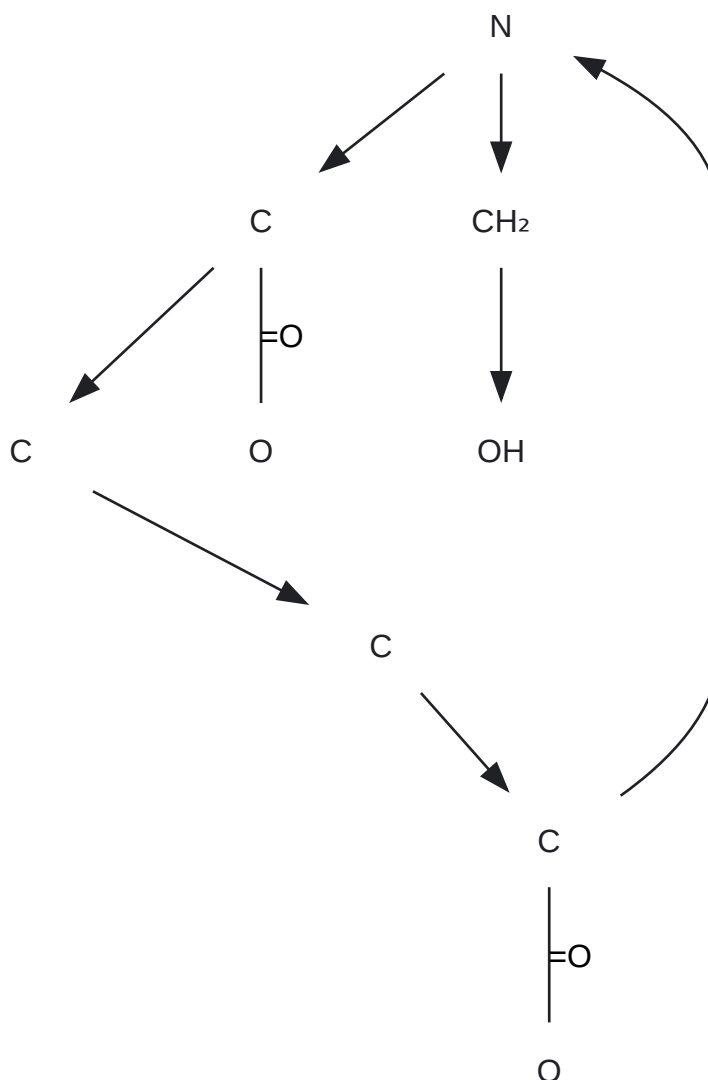
Chemical Structure and Properties

N-Hydroxymethyl succinimide is a white to off-white crystalline solid. It is soluble in polar solvents such as water and alcohols.^[1] Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	5146-68-9	[2]
IUPAC Name	1-(hydroxymethyl)-2,5-pyrrolidinedione	[2]
Molecular Formula	C ₅ H ₇ NO ₃	[2]
Molecular Weight	129.12 g/mol	[2]
Physical State	Solid	[2]
Solubility	Soluble in polar solvents	[1]
Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[2]

Below is a diagram of the chemical structure of **N-Hydroxymethyl succinimide**.

Chemical Structure of N-Hydroxymethyl Succinimide



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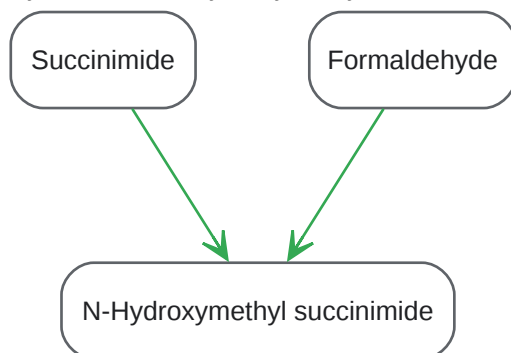
Caption: Chemical structure of **N-Hydroxymethyl succinimide**.

Synthesis of N-Hydroxymethyl Succinimide

The primary method for the synthesis of **N-Hydroxymethyl succinimide** involves the reaction of succinimide with formaldehyde. This reaction is a nucleophilic addition of the imide nitrogen to the carbonyl carbon of formaldehyde.

A general representation of this synthesis is depicted below:

Synthesis of N-Hydroxymethyl Succinimide

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Caption: General synthesis pathway for **N-Hydroxymethyl succinimide**.

While specific, detailed experimental protocols for the synthesis of **N-Hydroxymethyl succinimide** are not extensively documented in readily available literature, a similar reaction for the synthesis of N-hydroxymethyl-nicotinamide from nicotinamide and formaldehyde suggests a potential methodology. This analogous synthesis is carried out in the presence of a base, such as potassium carbonate, in an aqueous solution.

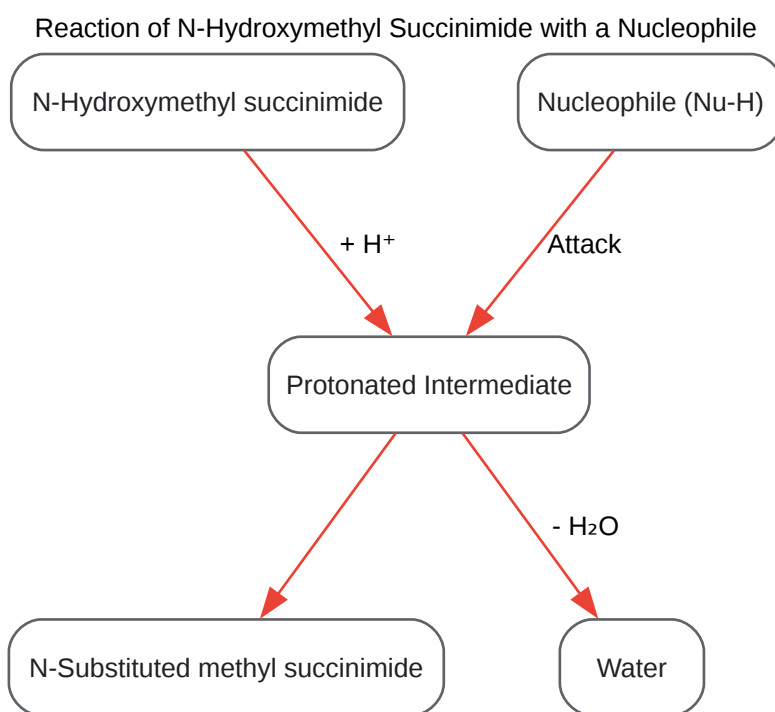
Reactivity of N-Hydroxymethyl Succinimide

The reactivity of **N-Hydroxymethyl succinimide** is centered around the N-hydroxymethyl group. This functional group can be expected to undergo reactions typical of N-acyl-N-hydroxymethyl compounds.

Reaction with Nucleophiles

The N-hydroxymethyl group can act as an electrophile, particularly after protonation of the hydroxyl group, making it susceptible to attack by nucleophiles. This can lead to the substitution of the hydroxyl group and the formation of a new bond at the methylene carbon.

A proposed general mechanism for the reaction with a generic nucleophile (Nu-H) is shown below:



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Caption: Proposed reaction pathway with a nucleophile.

This reactivity makes **N-Hydroxymethyl succinimide** a potential reagent for the "succinimidomethylation" of various substrates, including amines, thiols, and other nucleophilic species. However, specific studies detailing these reactions and their yields are not widely reported.

Stability and Decomposition

Information regarding the thermal and chemical stability of **N-Hydroxymethyl succinimide** is limited. Like many N-hydroxymethyl compounds, it may be susceptible to decomposition upon heating, potentially retro-reacting to yield succinimide and formaldehyde. The stability is also likely influenced by pH, with acidic or basic conditions potentially catalyzing decomposition or other reactions.

Experimental Protocols

Detailed and validated experimental protocols for the synthesis and reactions of **N-Hydroxymethyl succinimide** are not readily available in the public domain. Researchers

interested in utilizing this compound may need to adapt procedures from related N-hydroxymethyl compounds, such as the synthesis of N-hydroxymethyl-nicotinamide, which involves the reaction of the corresponding amide with formaldehyde in the presence of a base.

Disclaimer: The following is a generalized, hypothetical protocol based on analogous reactions and should be optimized and validated under appropriate laboratory conditions.

Hypothetical Synthesis of **N-Hydroxymethyl Succinimide**:

- To a solution of succinimide (1 equivalent) in water, add an excess of aqueous formaldehyde (e.g., 2-3 equivalents of a 37% solution).
- Add a catalytic amount of a base, such as potassium carbonate.
- The reaction mixture is stirred, potentially with gentle heating (e.g., in a boiling water bath for a defined period).
- Reaction progress should be monitored by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, the product may be isolated by cooling the reaction mixture to induce crystallization, followed by filtration. Alternatively, extraction with an appropriate organic solvent may be necessary.
- The crude product should be purified, for instance, by recrystallization from a suitable solvent.

Conclusion

N-Hydroxymethyl succinimide is a compound with potential applications in organic synthesis as a means to introduce a succinimidomethyl group. While its basic chemical properties and a likely synthetic route are known, there is a notable lack of in-depth studies on its specific reactivity, stability, and quantitative reaction parameters. Further research is required to fully elucidate its chemical behavior and to develop standardized experimental protocols for its synthesis and application. This would be of significant value to researchers in drug development and other areas of chemical science who may benefit from the unique chemical properties of this molecule.

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References

- 1. N-Hydroxysuccinimide - Wikipedia [en.wikipedia.org]
- 2. N-hydroxymethyl succinimide | 5146-68-9 [sigmaaldrich.com]
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